

commercial production methods of Dicyclohexylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dicyclohexylamine

Cat. No.: B1670486

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Catalytic Hydrogenation of Aniline

The catalytic hydrogenation of aniline is a major industrial route for producing cyclohexylamine, with **dicyclohexylamine** often formed as a significant by-product. The process involves the reduction of the aromatic ring of aniline using hydrogen gas in the presence of a metal catalyst. The selectivity towards **dicyclohexylamine** versus cyclohexylamine can be controlled by adjusting reaction conditions and catalyst systems.

Experimental Protocol:

A typical industrial process involves feeding a preheated stream of aniline and hydrogen into a fixed-bed reactor containing a supported metal catalyst.^[1]

- **Catalyst Activation:** The catalyst, often cobalt on a modified alumina support, is activated in situ by heating under a hydrogen atmosphere (e.g., at 200-400°C and 0.2-0.5 MPa for 24-36 hours).^[1]
- **Reaction:** The aniline and hydrogen mixture (molar ratio of H₂ to aniline typically between 10:1 and 15:1) is then passed through the reactor.^[1]
- **Conditions:** The reaction is maintained at elevated temperatures (e.g., 155-170°C) and pressures (e.g., 0.2-0.5 MPa).^[1]

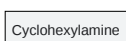
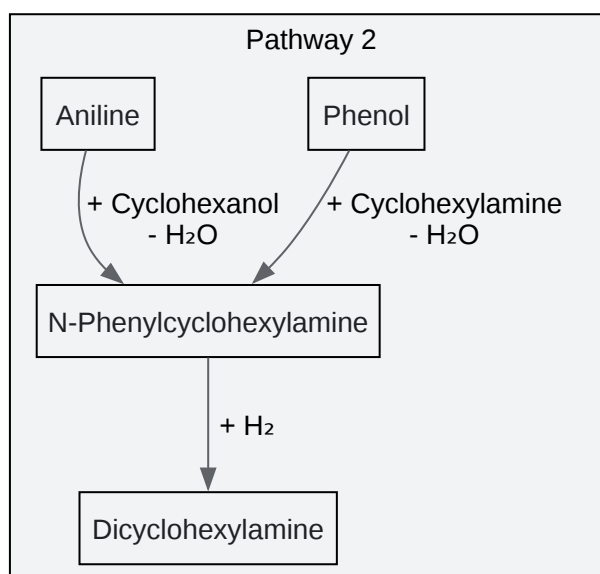
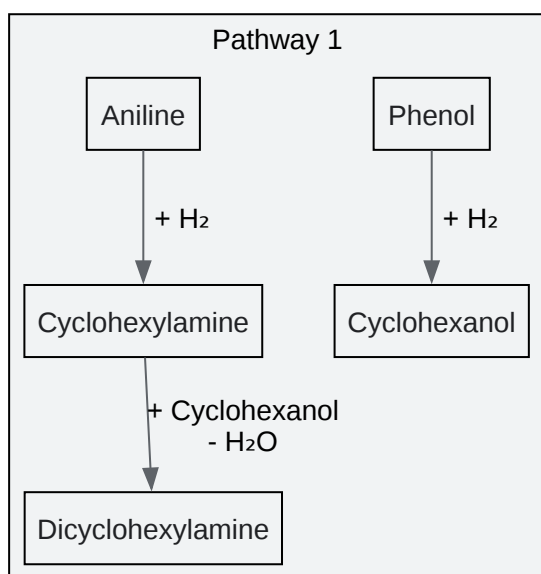
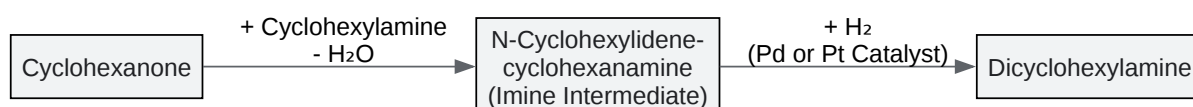
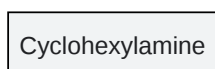
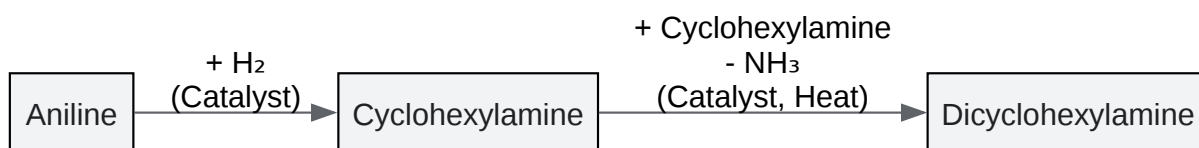
- Separation: The resulting product stream, a mixture of cyclohexylamine, **dicyclohexylamine**, unreacted aniline, and minor by-products, is then separated by fractional distillation.[\[2\]](#)

A variation of this process utilizes a rhodium-on-alumina catalyst. In a laboratory-scale example, 50 cc of aniline is mixed with 2.5 g of 5% rhodium on alumina powder in a reaction bottle. The system is purged of air, and the hydrogen pressure is raised to 60 p.s.i.g. The reaction is conducted at 50°C with shaking for 90 minutes.[\[3\]](#)

Quantitative Data:

Parameter	Value	Catalyst	Reference
Product Composition	97.5% Cyclohexylamine, 2.4% Dicyclohexylamine	5% Rhodium on Alumina	[3]
Reaction Temperature	50°C	5% Rhodium on Alumina	[3]
Hydrogen Pressure	60 p.s.i.g.	5% Rhodium on Alumina	[3]
Reaction Time	90 minutes	5% Rhodium on Alumina	[3]
Reaction Temperature	155-170°C	Cobalt-based	[1]
Reaction Pressure	0.2-0.5 MPa	Cobalt-based	[1]
H ₂ /Aniline Molar Ratio	10:1 to 15:1	Cobalt-based	[1]

Reaction Pathway:



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References

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